

4-Amino-2-chloro-6,7-dimethoxyquinazoline: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: 4-Amino-2-chloro-6,7-dimethoxyquinazoline

Cat. No.: B018945

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Introduction

4-Amino-2-chloro-6,7-dimethoxyquinazoline is a heterocyclic organic compound that serves as a crucial intermediate in the synthesis of a wide range of biologically active molecules.^{[1][2]} Its quinazoline core is a privileged structure in medicinal chemistry, appearing in numerous compounds with diverse pharmacological activities.^[3] This molecule is particularly significant as a common precursor for several generic antihypertensive drugs, including prazosin, doxazosin, and alfuzosin, which act as α 1-adrenoceptor antagonists.^{[4][5]} Furthermore, it is a key building block for developing kinase inhibitors, especially those targeting the Epidermal Growth Factor Receptor (EGFR) pathway in anticancer drug discovery.^{[6][7]} Recent studies have also explored its potential as an anti-Alzheimer's agent.^[8] This guide provides an in-depth look at its structure, properties, synthesis, and applications for researchers and professionals in drug development.

Chemical Structure and Physicochemical Properties

The fundamental structure of **4-Amino-2-chloro-6,7-dimethoxyquinazoline** consists of a pyrimidine ring fused to a benzene ring, forming the quinazoline core. This core is substituted with an amino group at position 4, a chlorine atom at position 2, and two methoxy groups at positions 6 and 7.

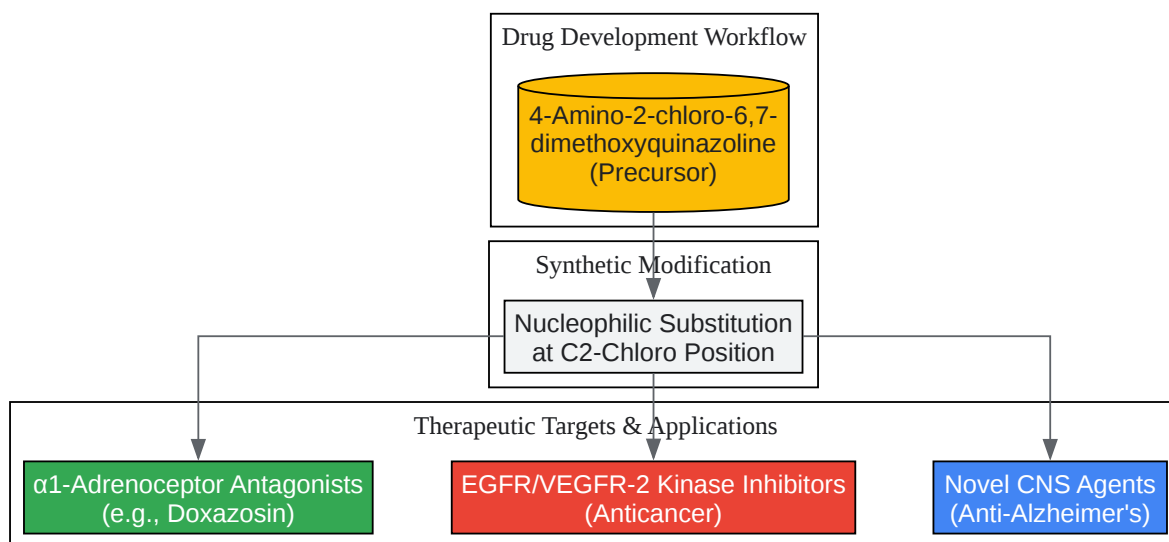
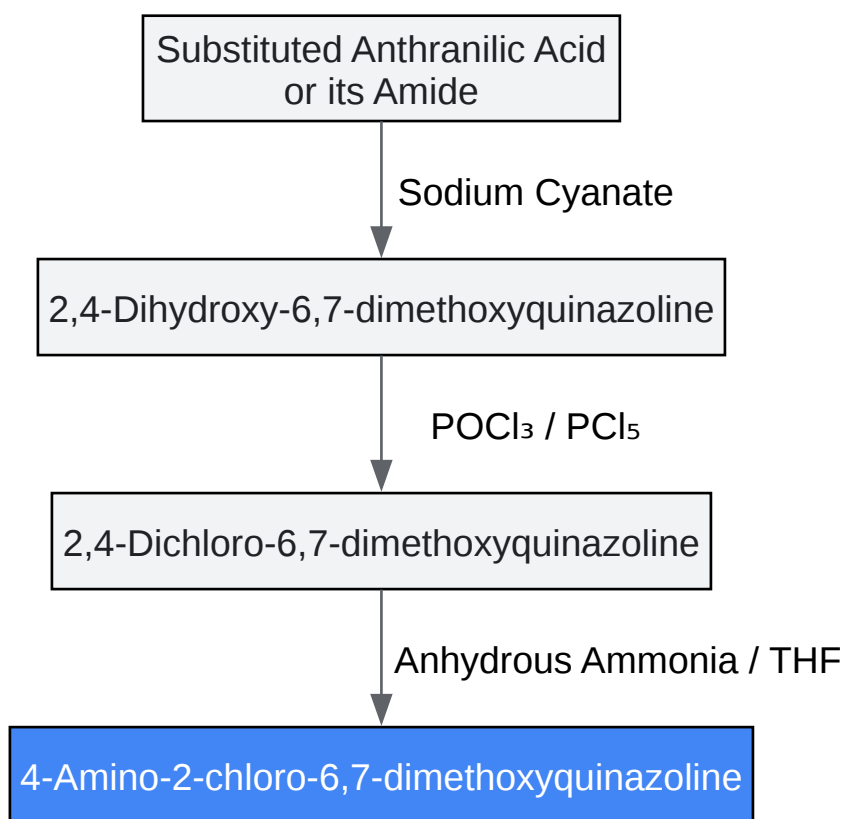
Table 1: Chemical Identifiers and Properties

Property	Value	Reference(s)
IUPAC Name	2-chloro-6,7-dimethoxyquinazolin-4-amine	[2][9]
CAS Number	23680-84-4	[2][9]
Molecular Formula	C ₁₀ H ₁₀ ClN ₃ O ₂	[9][10]
Molecular Weight	239.66 g/mol	[9][10]
Appearance	White to off-white or pale yellow crystalline powder	[6][10]
Melting Point	262-268 °C (decomposition)	[10]
Solubility	Insoluble in water; Soluble in DMSO, DMF, and dichloromethane	[6]
SMILES String	<chem>COc1cc2nc(Cl)nc(N)c2cc1OC</chem>	[2]
InChI Key	HWIIAAVGRHKSOJ-UHFFFAOYSA-N	[2][9]

Synthesis Pathways

The synthesis of **4-Amino-2-chloro-6,7-dimethoxyquinazoline** is a multi-step process that often starts from more accessible precursors like veratrole or substituted anthranilic acid. A common and established route involves the chlorination and subsequent amination of a 2,4-dihydroxyquinazoline intermediate.

A generalized synthetic workflow is outlined below.



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